

# In-Depth Technical Guide to 4-Decanol (CAS: 2051-31-2)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Decanol

Cat. No.: B1670015

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This technical guide provides a comprehensive overview of **4-decanol** (CAS: 2051-31-2), a secondary fatty alcohol with notable biological activities. This document consolidates its chemical and physical properties, safety information, potential applications, and detailed experimental protocols relevant to its synthesis, purification, and biological evaluation.

## Core Chemical Information

**4-Decanol** is a straight-chain secondary alcohol with the hydroxyl group located on the fourth carbon atom of a ten-carbon chain.<sup>[1]</sup> It is a colorless to pale yellow liquid at room temperature with a characteristic fatty odor.<sup>[1][2]</sup>

Table 1: Chemical Identifiers for **4-Decanol**

Identifier	Value
CAS Number	2051-31-2
Molecular Formula	C <sub>10</sub> H <sub>22</sub> O
Molecular Weight	158.28 g/mol [3]
IUPAC Name	Decan-4-ol[3]
Synonyms	1-Propylheptyl alcohol, n-Hexyl n-propyl carbinol, Decanol-4

## Physicochemical Properties

The physical and chemical properties of **4-decanol** are summarized below, providing essential data for experimental design and application.

Table 2: Physicochemical Data for **4-Decanol**

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	
Boiling Point	210-211 °C at 760 mmHg	
Melting Point	-11 °C	
Density	0.824 - 0.827 g/cm <sup>3</sup> at 20 °C	
Refractive Index	1.432 - 1.434 at 20 °C	
Flash Point	82 °C (179.6 °F)	
Vapor Pressure	0.037 mmHg at 25 °C (estimated)	
Solubility	Slightly soluble in water (151.8 mg/L at 25 °C, estimated), soluble in alcohol	
logP (o/w)	3.740 (estimated)	

## Safety and Handling

**4-Decanol** is a combustible liquid and requires careful handling in a laboratory setting.

Table 3: GHS Hazard and Precautionary Statements for **4-Decanol**

Category	Statement	Code
Hazard	Combustible liquid	H227
Hazard	Causes serious eye irritation	H319
Hazard	Harmful to aquatic life with long lasting effects	H412
Precautionary	Keep away from heat/sparks/open flames/hot surfaces. — No smoking.	P210
Precautionary	Wear protective gloves/protective clothing/eye protection/face protection.	P280
Precautionary	In case of fire: Use CO <sub>2</sub> , dry chemical, or foam for extinction.	P370+P378
Precautionary	Store in a well-ventilated place. Keep cool.	P403+P235
Precautionary	Dispose of contents/container to an approved waste disposal plant.	P501

## Biological Activity and Applications

**4-Decanol** has been identified as a compound with significant biological activity, most notably as an antimutagenic agent. It has been isolated from natural sources such as mustard leaves. Research has shown that **4-decanol** can inhibit the mutagenic activities of Aflatoxin B1 (AFB<sub>1</sub>)

and N-methyl-N'-nitro-N-nitrosoguanidine (MNNG) in *Salmonella typhimurium* TA100. Additionally, it is suggested to possess potential anti-inflammatory and antioxidant properties.

## Experimental Protocols

Detailed methodologies for the synthesis, purification, and antimutagenicity testing of **4-decanol** are provided below.

### Synthesis of 4-Decanol via Grignard Reaction

A common and effective method for the synthesis of secondary alcohols such as **4-decanol** is the Grignard reaction. This involves the reaction of a Grignard reagent with an aldehyde.

Materials:

- Heptanal
- Propylmagnesium bromide (Grignard reagent)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride solution
- Magnesium sulfate (anhydrous)

Procedure:

- Set up a flame-dried, three-necked round-bottom flask equipped with a dropping funnel, a condenser, and a nitrogen inlet.
- Add a solution of heptanal in anhydrous diethyl ether to the dropping funnel.
- Place a solution of propylmagnesium bromide in anhydrous diethyl ether in the round-bottom flask under a nitrogen atmosphere.
- Cool the flask in an ice bath.
- Slowly add the heptanal solution to the Grignard reagent with constant stirring.

- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-3 hours.
- Quench the reaction by slowly adding saturated aqueous ammonium chloride solution.
- Separate the organic layer, and extract the aqueous layer with diethyl ether.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the solution and remove the solvent under reduced pressure to obtain crude **4-decanol**.

## Purification of 4-Decanol

The crude **4-decanol** can be purified using fractional distillation under reduced pressure.

Materials:

- Crude **4-decanol**
- Fractional distillation apparatus
- Vacuum pump
- Heating mantle

Procedure:

- Set up the fractional distillation apparatus.
- Place the crude **4-decanol** in the distillation flask.
- Apply a vacuum and heat the flask gently.
- Collect the fraction that distills at the boiling point of **4-decanol** at the corresponding pressure. The purity of the fractions can be monitored by gas chromatography.

## Antimutagenicity Testing: Ames Test

The antimutagenic activity of **4-decanol** can be evaluated using the Salmonella/microsome assay (Ames test). This protocol is a representative method.

Materials:

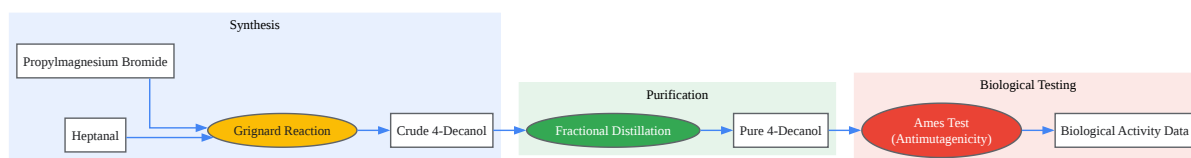
- Salmonella typhimurium tester strain TA100
- Aflatoxin B1 (AFB<sub>1</sub>) or MNNG as the mutagen
- **4-Decanol** (test compound)
- S9 mix (for metabolic activation, particularly for AFB<sub>1</sub>)
- Top agar supplemented with histidine and biotin
- Minimal glucose agar plates

Procedure:

- Prepare a fresh overnight culture of S. typhimurium TA100.
- In a series of sterile test tubes, add 0.1 mL of the bacterial culture.
- Add varying concentrations of **4-decanol** to the tubes.
- Add a fixed concentration of the mutagen (e.g., AFB<sub>1</sub> with S9 mix, or MNNG without S9 mix).
- Include positive controls (mutagen only) and negative controls (solvent only).
- Add 2 mL of molten top agar to each tube, mix gently, and pour onto minimal glucose agar plates.
- Incubate the plates at 37°C for 48-72 hours.
- Count the number of revertant colonies on each plate. A significant reduction in the number of revertant colonies in the presence of **4-decanol** compared to the positive control indicates antimutagenic activity.

## Visualizations

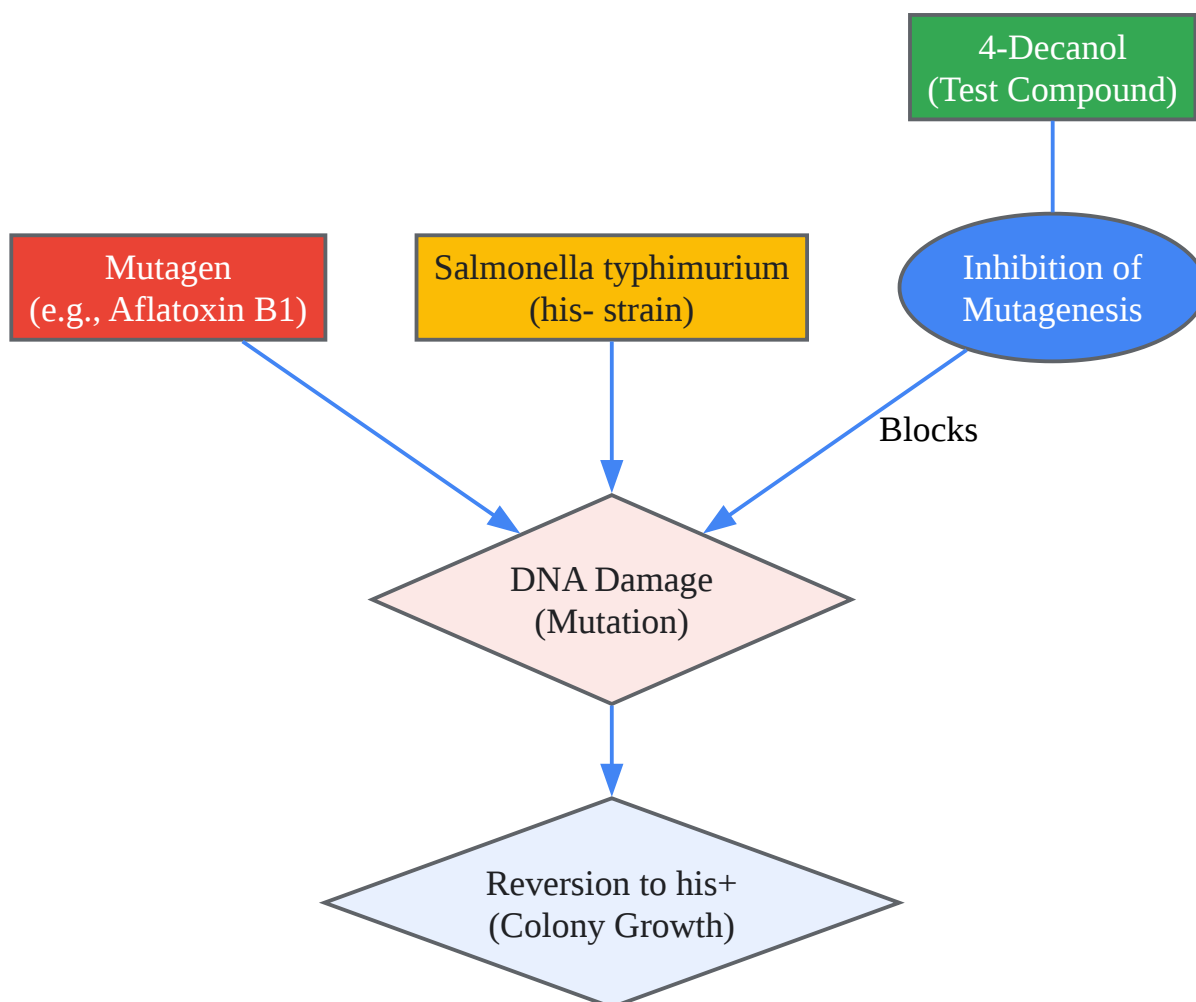
### Experimental Workflow: Synthesis, Purification, and Biological Testing of 4-Decanol



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Caption: Workflow for the synthesis, purification, and biological evaluation of **4-decanol**.

### Logical Relationship: Antimutagenicity Assay (Ames Test)



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- 3. Purification and characterization of a primary-secondary alcohol dehydrogenase from two strains of Clostridium beijerinckii - PMC [pmc.ncbi.nlm.nih.gov]



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